

Essential Guide to the Safe Disposal of (E)-2-Butenyl-4-methyl-threonine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E)-2-Butenyl-4-methyl-threonine

Cat. No.: B3061278

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the proper handling and disposal of specialized chemical reagents like **(E)-2-Butenyl-4-methyl-threonine** is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe disposal of **(E)-2-Butenyl-4-methyl-threonine**, ensuring compliance with general laboratory safety standards.

(E)-2-Butenyl-4-methyl-threonine, a non-proteinogenic amino acid and a key structural component of cyclosporins, requires careful management due to its unique chemical properties.^[1] Although a specific Safety Data Sheet (SDS) for this compound is not readily available in public databases, established best practices for the disposal of similar amino acid derivatives and laboratory chemicals should be strictly followed.

General Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate personal protective equipment (PPE), including:

- Safety goggles or a face shield
- Chemical-resistant gloves
- A lab coat

Work in a well-ventilated area, preferably within a fume hood, to minimize inhalation exposure.

Step-by-Step Disposal Protocol

- Initial Assessment:
 - Do not dispose of **(E)-2-Butenyl-4-methyl-threonine** down the drain.^[2]^[3] Sewer disposal is generally not permissible for laboratory chemicals unless explicitly allowed by local regulations for specific, neutralized, and dilute solutions, which is unlikely for this compound.
 - Characterize the waste: Is it the pure compound, a solution, or mixed with other reagents? The disposal route will depend on its form and any other chemicals present.
- Waste Segregation:
 - Dedicate a specific, clearly labeled, and sealed container for the waste of **(E)-2-Butenyl-4-methyl-threonine** and materials contaminated with it.
 - The container should be made of a material compatible with the chemical. Given that some amino acid solutions can be corrosive to metals, a corrosion-resistant container is advisable.^[2]
 - Avoid mixing this waste with incompatible materials, such as strong oxidizing agents.^[4]^[5]
- Container Labeling:
 - Label the waste container with the full chemical name: "**(E)-2-Butenyl-4-methyl-threonine**".
 - Include the CAS number: 81135-57-1.
 - Indicate the approximate concentration and quantity of the waste.
 - Use appropriate hazard symbols as a precautionary measure, even if the specific hazards are not fully documented.
- Disposal of Contaminated Materials:

- Any materials that have come into contact with **(E)-2-Butenyl-4-methyl-threonine**, such as pipette tips, gloves, and empty containers, should be considered contaminated.
 - Solid contaminated waste should be collected in a designated, sealed bag or container and disposed of as chemical waste.
 - Empty containers of the original product should be handled as hazardous waste as they may retain residue.[\[2\]](#) Do not reuse these containers.
- Final Disposal:
 - Arrange for the collection and disposal of the chemical waste through a licensed hazardous waste disposal contractor.[\[2\]](#)
 - Follow all institutional, local, and national regulations for hazardous waste disposal.

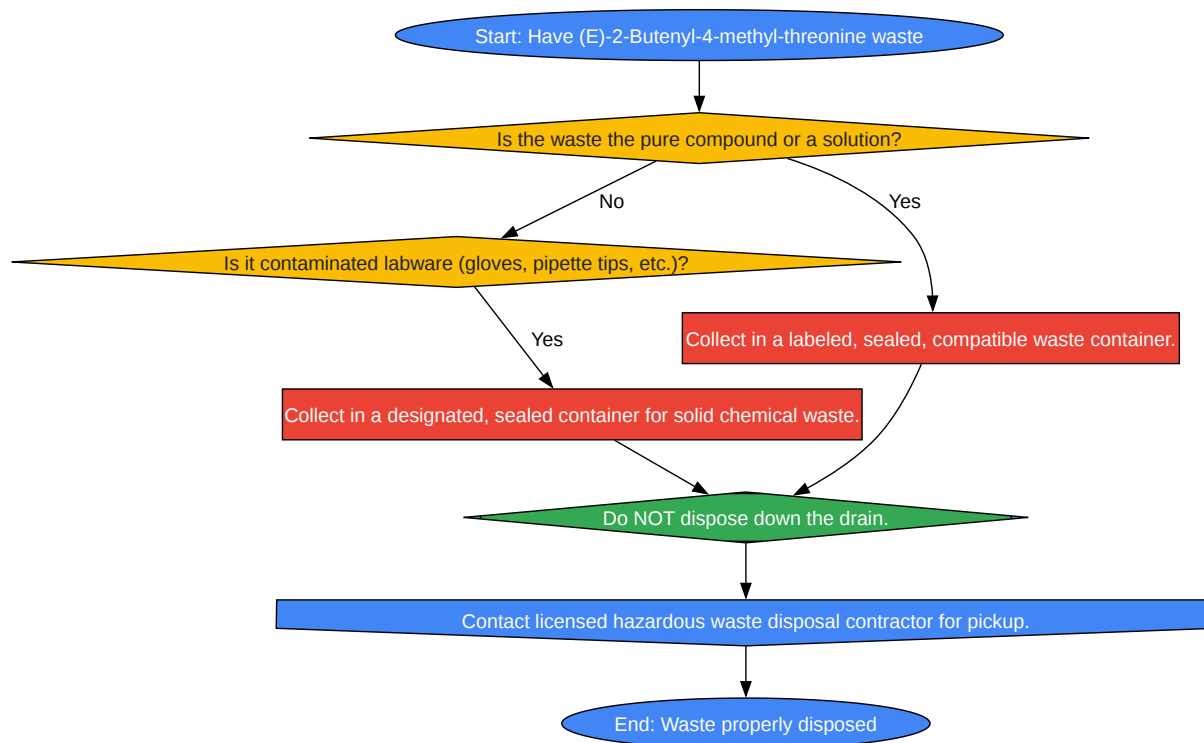
Chemical and Physical Properties Summary

While specific quantitative data for disposal is not available, the following table summarizes key identifiers for **(E)-2-Butenyl-4-methyl-threonine**.

Property	Value
Chemical Name	(E)-2-Butenyl-4-methyl-threonine
CAS Number	81135-57-1 [1]
Molecular Formula	C9H17NO3 [6]
Molecular Weight	187.24 g/mol [1] [6]
Common Abbreviation	Bmt [1]
Known Incompatibilities	Strong oxidizing agents (general for amino acids) [4] [5]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(E)-2-Butenyl-4-methyl-threonine**.



[Click to download full resolution via product page](#)

Caption: Disposal decision workflow for **(E)-2-Butenyl-4-methyl-threonine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (E)-2-Butenyl-4-methyl-threonine | 81135-57-1 | Benchchem [benchchem.com]
- 2. agilent.com [agilent.com]
- 3. carlroth.com [carlroth.com]
- 4. fishersci.com [fishersci.com]
- 5. westliberty.edu [westliberty.edu]
- 6. Butenyl-methyl-l-threonine | C₉H₁₇NO₃ | CID 53800701 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of (E)-2-Butenyl-4-methyl-threonine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3061278#e-2-butenyl-4-methyl-threonine-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com